

Technical Data Summary: 4-Bromo-2-chloro-1-propoxybenzene

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-1-propoxybenzene

Cat. No.: B1290242

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This document provides a concise technical overview of the molecular weight of **4-Bromo-2-chloro-1-propoxybenzene**, a substituted aromatic ether. The following data has been determined through structural analysis and calculation, providing key information for researchers and professionals in drug development and chemical synthesis.

Molecular Weight and Formula

The molecular weight of **4-Bromo-2-chloro-1-propoxybenzene** has been calculated based on its deduced molecular formula, derived from its IUPAC name.

Parameter	Value
Molecular Formula	C ₉ H ₁₁ BrClO
Molecular Weight	250.54 g/mol

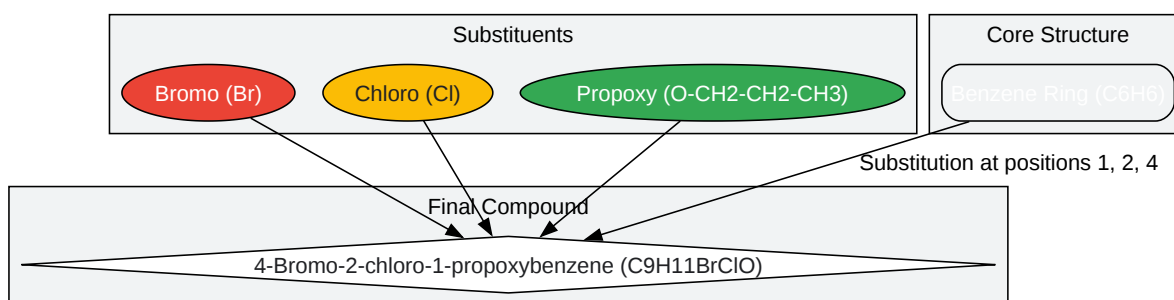
Atomic Composition and Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of its constituent atoms. The table below details the atomic composition and the contribution of each element to the overall molecular weight.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	9	12.011	108.099
Hydrogen	H	11	1.008	11.088
Bromine	Br	1	79.904	79.904
Chlorine	Cl	1	35.453	35.453
Oxygen	O	1	15.999	15.999
Total	250.542			

Chemical Structure and Logical Derivation

The chemical structure of **4-Bromo-2-chloro-1-propoxybenzene** is derived from its systematic name. The logical relationship between the name and the structure is outlined in the diagram below.



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Figure 1. Derivation of **4-Bromo-2-chloro-1-propoxybenzene** from its core components.

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